

1-Nonen-3-ol odor profile description sensory characteristics

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Compound Focus: 1-Nonen-3-ol

CAS No.: 21964-44-3

Cat. No.: S1893626

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Odor Profile and Sensory Characteristics

The table below summarizes the organoleptic properties of **1-Nonen-3-ol** as described in flavor and fragrance industry databases and peer-reviewed research.

Characteristic	Description
Odor Type	Earthy [1]
Odor Description	Intensely oily, creamy, green, earthy , and mushroom-like [1].
Odor at 100%	Intensely oily, creamy, green, earthy mushroom [1].
Other Descriptions	Oily-creamy with somewhat green, earthy mushroom undertones [1].
Flavor Type	Earthy [1].
Taste Description	Earthy, mushroom, green [1].
Contextual Identification	Detected as a volatile compound contributing to the aroma profile of dry dog food [2].

Quantitative Data and Analytical Detection

1-Nonen-3-ol has been identified and measured in complex samples using Gas Chromatography-Mass Spectrometry (GC-MS).

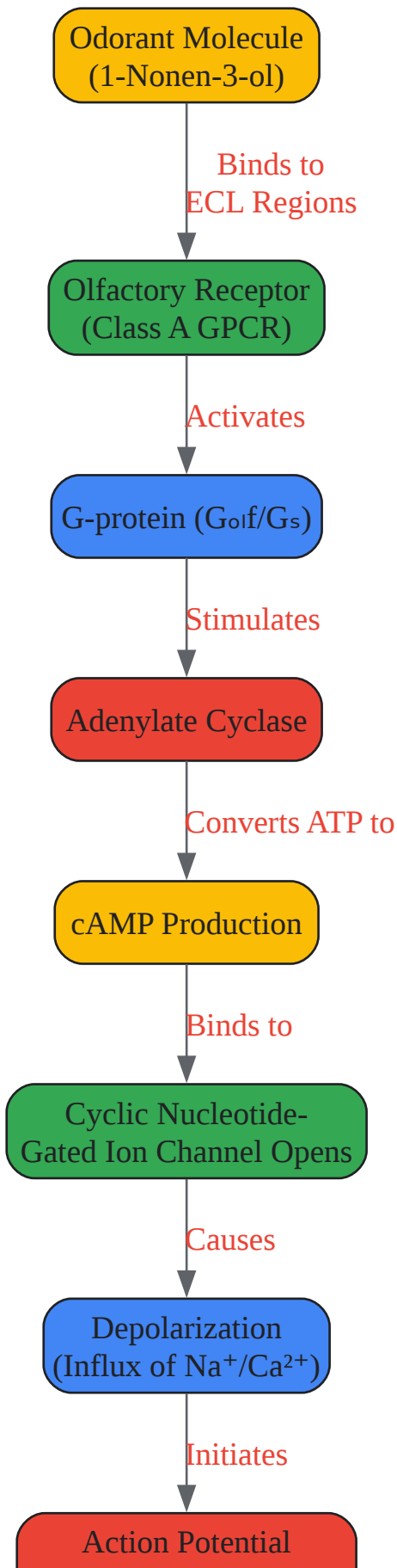
Table: Quantitative Detection in a Study on Dry Dog Food This study used a modified headspace solid-phase microextraction (SPME) method followed by GC-MS to analyze volatile compounds [2].

Sample Code	Average Concentration (Mean \pm SD)
MF	0.07 \pm 0.02
CD	0.07 \pm 0.01
FD	0.07 \pm 0.01
WSD	0.09 \pm 0.00

Note: The concentration values are relative and based on the semi-quantification methods of the cited study. MF, CD, FD, and WSD refer to different dog food diets tested [2].

Olfactory Receptor Binding Mechanisms

The perception of **1-Nonen-3-ol**'s odor, like that of all smells, begins when the volatile molecule binds to olfactory receptors (ORs) in the nose.



(Neural Signal to Brain)

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Olfactory signal transduction pathway initiated by odorant binding.

- **Receptor Structure:** Olfactory receptors are **G protein-coupled receptors (GPCRs)** with seven transmembrane domains (7TM) [3] [4].
- **Binding Mechanism:** Odorant molecules bind to specific sites on the receptor, primarily within the **extracellular loop (ECL) regions**. Structural studies show that changes in **ECL3** can be critical for receptor activation [4].
- **Signal Transduction:** Binding activates a G-protein, which triggers an enzymatic cascade. This leads to the opening of ion channels, depolarizing the neuron and generating an electrical signal to the brain [3].

Experimental Protocols for Analysis

For researchers aiming to study volatile organic compounds like **1-Nonen-3-ol**, here are standard methodologies derived from the search results.

1. Gas Chromatography-Mass Spectrometry (GC-MS) with SPME This is a widely used method for extracting, separating, and identifying volatile compounds from complex samples [2].

- **Sample Preparation:** The solid sample (e.g., pet food, animal tissue) is typically homogenized.
- **Volatile Extraction:** A **Solid-Phase Microextraction (SPME)** fiber is exposed to the sample's headspace to adsorb volatile compounds. This is a solvent-free extraction technique.
- **GC-MS Analysis:**
 - The compounds are desorbed from the fiber into the hot injection port of the GC.
 - The GC separates the volatiles based on their affinity for the stationary phase.
 - The MS detector identifies each separated compound by its unique mass fragmentation pattern.
- **Sensory Correlation:** The quantitative data from GC-MS can be correlated with descriptive sensory analysis data from human panels to identify which compounds contribute significantly to an overall odor [5] [2].

2. Olfactory Receptor Deorphanization This refers to the process of pairing an orphan olfactory receptor with its activating ligand(s) [4].

- **Receptor Expression:** The candidate human olfactory receptor gene is cloned and expressed in a heterologous cell system (e.g., Human Embryonic Kidney - HEK cells).
- **Screening:** The cells are exposed to a library of odorant molecules.
- **Response Measurement:** Activation of the receptor is measured using calcium-sensitive dyes or other electrophysiological methods that indicate a cellular response.
- **Validation:** A response to a specific odorant, like **1-Nonen-3-ol**, "deorphanizes" the receptor and confirms the ligand-receptor pair.

Conclusion

In summary, **1-Nonen-3-ol** is a volatile compound with a distinct earthy-mushroom sensory signature. Its analysis relies on robust techniques like GC-MS, and its perception is governed by complex biochemical signaling pathways in the olfactory system.

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